

# Efficacy comparison of ibuprofen and other propionic acid derivatives

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## Compound of Interest

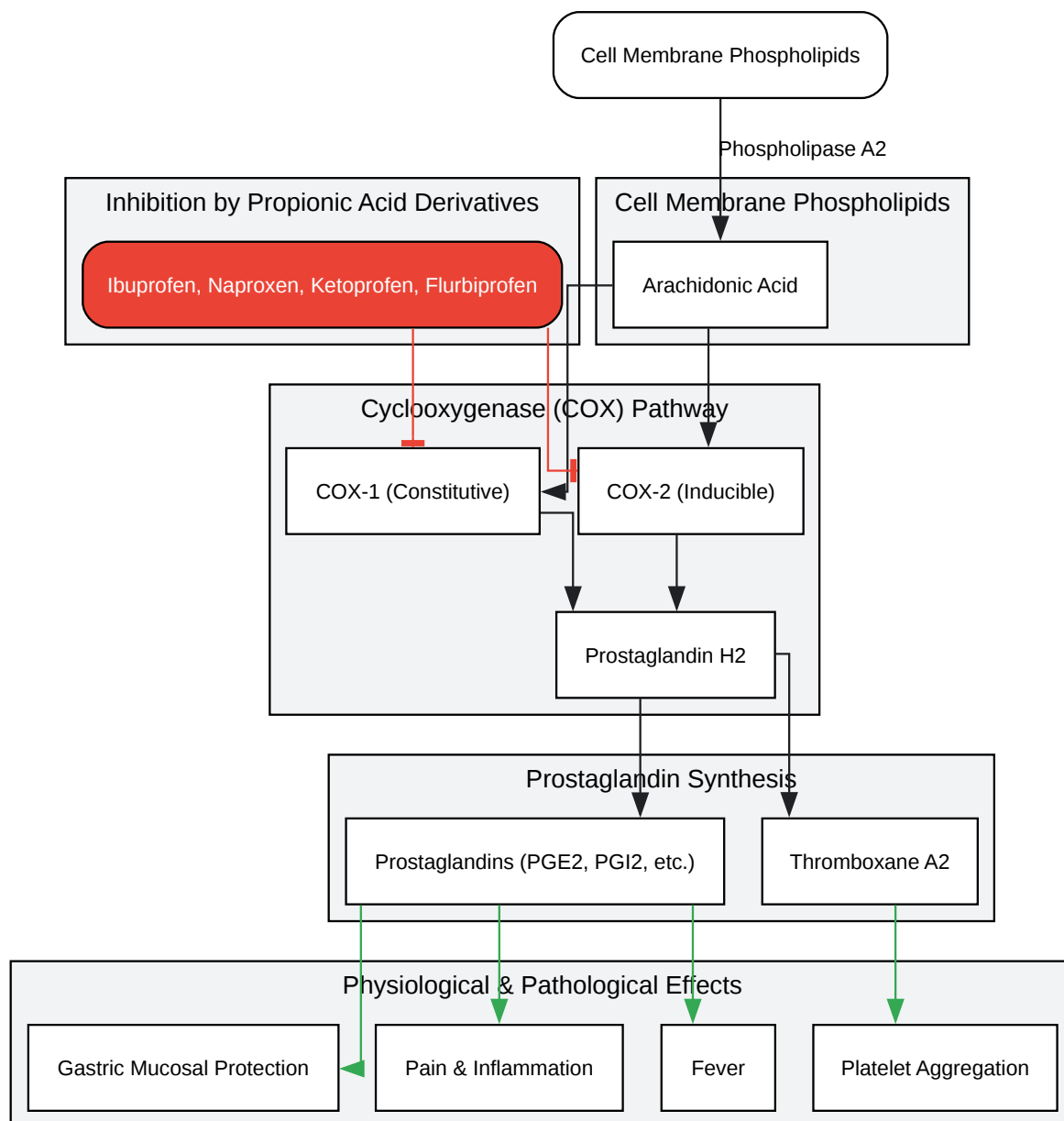
Compound Name: 2-(4-Chlorophenyl)propanoic acid

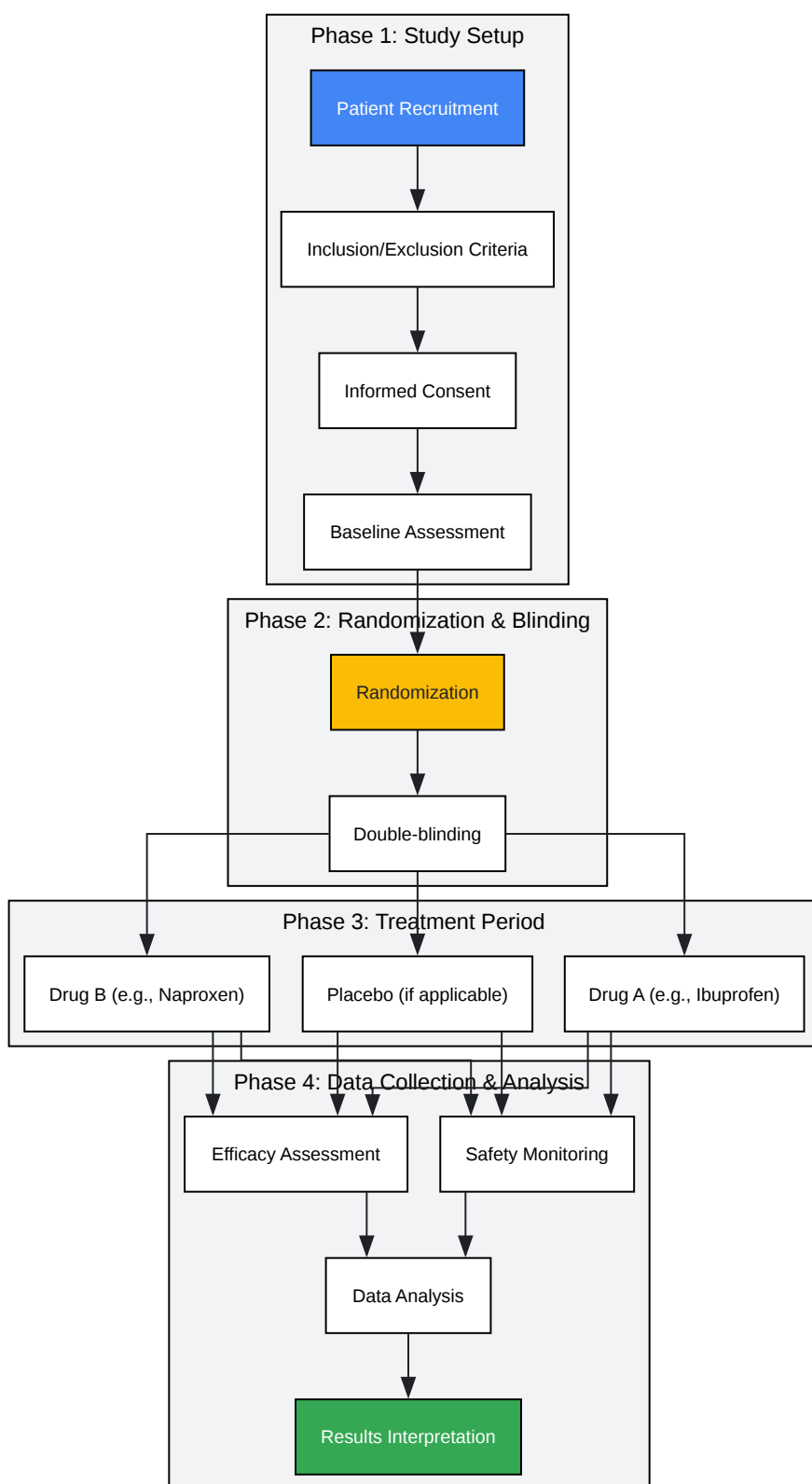
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## Mechanism of Action: The Cyclooxygenase Pathway

Propionic acid derivatives exert their therapeutic effects primarily through the inhibition of cyclooxygenase (COX) enzymes, which are key to the synthesis of prostaglandins—mediators of pain, inflammation, and fever.<sup>[1]</sup> There are two main isoforms of this enzyme: COX-1, which is constitutively expressed and involved in homeostatic functions like protecting the gastric mucosa, and COX-2, which is induced at sites of inflammation.<sup>[1]</sup> The analgesic and anti-inflammatory actions of these drugs are largely due to the inhibition of COX-2, while the common gastrointestinal side effects are often linked to the inhibition of COX-1.<sup>[1]</sup>





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## References

- 1. hcplive.com [hcplive.com]
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